

# Physical properties of 2-Phenoxyethyl acetate (boiling point, density)

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## Compound of Interest

Compound Name: 2-Phenoxyethyl acetate

Cat. No.: B1584703

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## Physicochemical Data Summary for 2-Phenoxyethyl Acetate

**2-Phenoxyethyl acetate**, also known by synonyms such as Acetic Acid 2-Phenoxyethyl Ester and Ethylene Glycol Monophenyl Ether Acetate, is a colorless liquid.[1][2][3] Its fundamental physical characteristics, boiling point and density, are summarized below. It is important to note that literature values can vary, and the presented data reflects a range found across various reputable sources.

Physical Property	Value	Unit	Source(s)
Boiling Point	231 - 273.02	°C at 760 mmHg	[1][2][4][5][6][7]
Density	1.082 - 1.11	g/cm <sup>3</sup>	[1][2][5][6]

Note: The boiling point is reported at standard atmospheric pressure (760 mmHg).

## Theoretical Foundations and Experimental Determination

The accurate determination of boiling point and density is crucial for the identification and purity assessment of **2-Phenoxyethyl acetate**. These properties are influenced by intermolecular forces, molecular weight, and molecular structure.

## Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[8]</sup> For **2-Phenoxyethyl acetate**, its relatively high boiling point is attributed to its molecular weight and the presence of polar ester and ether functional groups, which lead to dipole-dipole interactions.

This method is a common and efficient technique for determining the boiling point of a small liquid sample.<sup>[9]</sup>

### Materials:

- Thiele tube
- High-boiling mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire
- Heating source (e.g., Bunsen burner or heating mantle)
- Clamps and stand

### Procedure:

- Add approximately 0.5 mL of **2-Phenoxyethyl acetate** to the small test tube.
- Place the capillary tube, with the sealed end facing up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Fill the Thiele tube with mineral oil to a level just above the side arm.

- Clamp the Thiele tube to a stand and carefully insert the thermometer and test tube assembly, making sure the sample is immersed in the oil.
- Gently heat the side arm of the Thiele tube. The design of the tube promotes convection currents, ensuring uniform heating of the oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

[9] Record this temperature.

**Causality in Experimental Choices:** The use of a Thiele tube ensures uniform heat distribution, which is critical for an accurate boiling point measurement. The inverted capillary tube traps vapor, and the point at which the liquid re-enters the capillary upon cooling signifies that the vapor pressure of the sample is equal to the atmospheric pressure.

## Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume. [10] It is a valuable indicator of a substance's purity and composition.

A pycnometer is a flask with a specific volume that is used to accurately determine the density of a liquid.

### Materials:

- Pycnometer (e.g., 10 mL)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- **2-Phenoxyethyl acetate** sample
- Distilled water (for calibration)

- Thermometer
- Constant temperature water bath

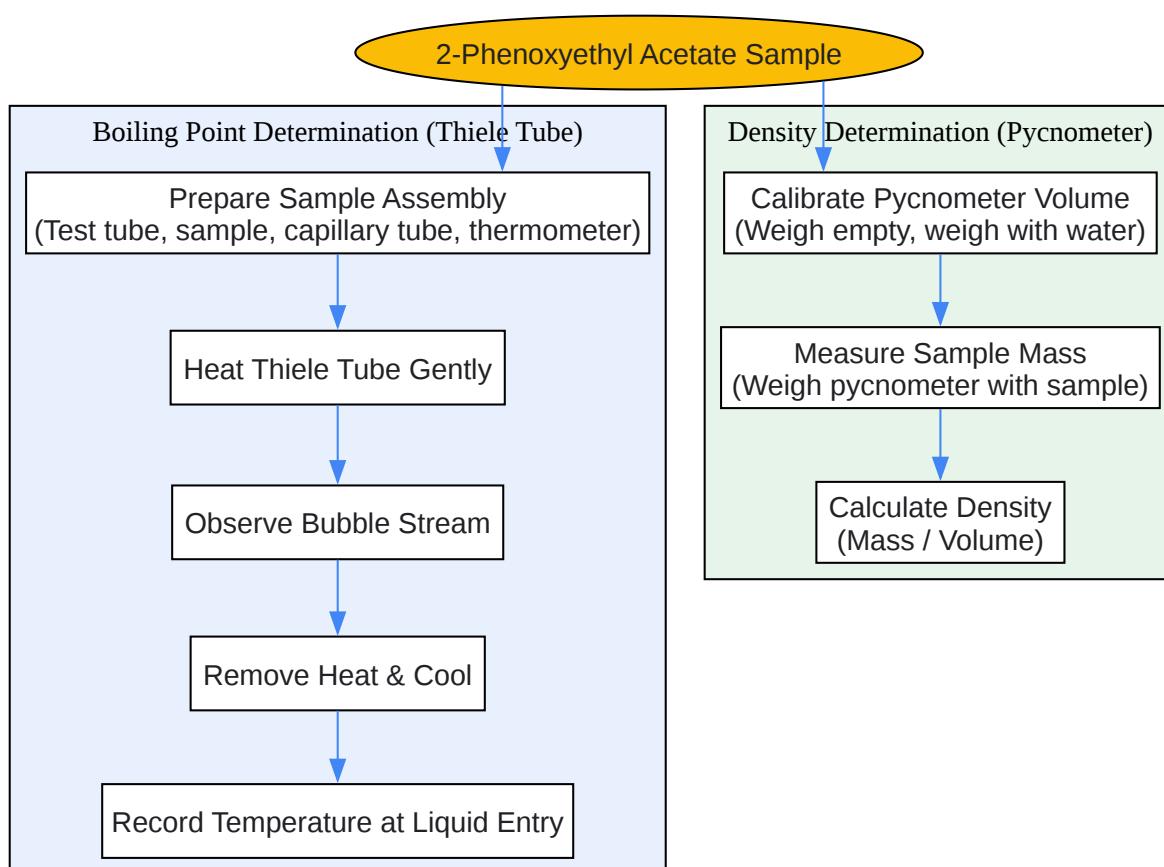
Procedure:

- Calibration:
  - Thoroughly clean and dry the pycnometer.
  - Weigh the empty, dry pycnometer on the analytical balance and record the mass ( $m_1$ ).
  - Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.
  - Ensure the pycnometer is filled to the mark, removing any excess water.
  - Dry the outside of the pycnometer and weigh it. Record the mass ( $m_2$ ).
  - The volume of the pycnometer ( $V$ ) can be calculated using the density of water ( $\rho_{\text{water}}$ ) at the specific temperature:  $V = (m_2 - m_1) / \rho_{\text{water}}$ .
- Sample Measurement:
  - Empty and dry the pycnometer.
  - Fill the pycnometer with **2-Phenoxyethyl acetate**.
  - Place the filled pycnometer in the constant temperature water bath to reach the same temperature as the calibration.
  - Adjust the volume to the mark, dry the exterior, and weigh it. Record the mass ( $m_3$ ).
- Calculation:
  - The mass of the **2-Phenoxyethyl acetate** sample is  $(m_3 - m_1)$ .
  - The density of the **2-Phenoxyethyl acetate** ( $\rho_{\text{sample}}$ ) is calculated as:  $\rho_{\text{sample}} = (m_3 - m_1) / V$ .

Causality in Experimental Choices: The use of a pycnometer and a constant temperature water bath minimizes errors from volume changes due to temperature fluctuations, ensuring a highly accurate density measurement. Calibrating with a substance of known density, like water, provides a reliable determination of the pycnometer's exact volume.

## Visualizing the Experimental Workflow

The following diagram illustrates the logical progression of the experimental determination of the boiling point and density of **2-Phenoxyethyl acetate**.



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Caption: Workflow for determining the boiling point and density of **2-Phenoxyethyl acetate**.

## References

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